

Fenpiclonil: A Comprehensive Structural and Physicochemical Analysis

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Compound of Interest

Compound Name: *Fenpiclonil*

Cat. No.: *B1202646*

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Fenpiclonil is a synthetic phenylpyrrole fungicide, recognized for its efficacy in controlling seed-borne pathogens. This technical guide provides an in-depth analysis of its chemical structure and physicochemical properties, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Fenpiclonil is chemically designated as 4-(2,3-dichlorophenyl)-1H-pyrrole-3-carbonitrile.[1][2][3] Its structure consists of a pyrrole ring substituted with a cyano group and a 2,3-dichlorophenyl group at the 3 and 4 positions, respectively.[4] This compound is structurally related to the natural antibiotic pyrrolnitrin.[1][5]

Key chemical identifiers for **Fenpiclonil** are as follows:

- CAS Number: 74738-17-3[1][2][6]
- Molecular Formula: C₁₁H₆Cl₂N₂[1][4][6]
- IUPAC Name: 4-(2,3-dichlorophenyl)-1H-pyrrole-3-carbonitrile[2][3][7]
- SMILES: C1=CC(=C(C(=C1)Cl)Cl)C2=CNC=C2C#N[3][7]
- InChI: InChI=1S/C11H6Cl2N2/c12-10-3-1-2-8(11(10)13)9-6-15-5-7(9)4-14/h1-3,5-6,15H[2][3][6]

- InChIKey: FKLFBQCQQYDUAM-UHFFFAOYSA-N[2][6][7]

Physicochemical Properties

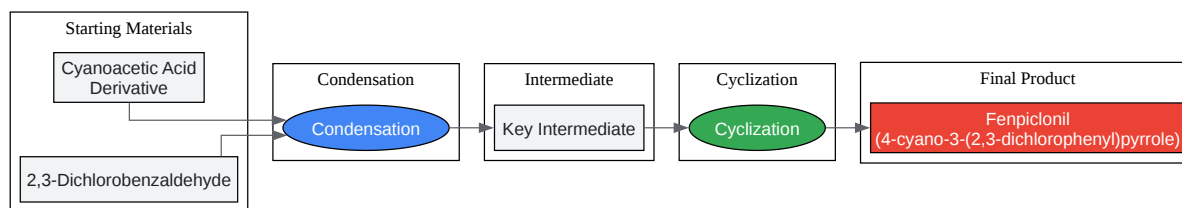
A summary of the key physicochemical properties of **Fenpiclonil** is presented in the table below, providing a quantitative overview for laboratory and development purposes.

Property	Value	Reference(s)
Molecular Weight	237.08 g/mol	[1][3]
Appearance	Colorless, odorless crystals	[1]
Melting Point	147 °C - 152.9 °C	[1][4][6]
Boiling Point	437.5 °C at 760 mmHg (estimate)	[4][8]
Density	1.46 - 1.51 g/cm ³	[4][9]
Water Solubility	2 - 4.8 mg/L at 20-25 °C	[1][4][8]
Log P (n-octanol/water)	3.86 - 4.3	[1][10]
Vapor Pressure	1.1 x 10 ⁻⁷ Pa at 25 °C	[4][8]

Mechanism of Action and Synthesis

Mechanism of Action: **Fenpiclonil** functions by inhibiting glucose phosphorylation in fungi.[5][7] This disruption of a key metabolic pathway interferes with osmotic signal transduction.[5][7]

Synthesis Workflow: The commercial production of **Fenpiclonil** involves a multi-step chemical synthesis.[7] The process starts with the preparation of 2,3-dichlorobenzaldehyde.[7] This is followed by a condensation reaction with a cyanoacetic acid derivative to form a key intermediate.[7] The final step is the cyclization of this intermediate to produce 4-cyano-3-(2,3-dichlorophenyl)pyrrole, which is the active **fenpiclonil** molecule.[7]



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A simplified workflow for the commercial synthesis of **Fenpiclonil**.

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References

- 1. Fenpiclonil [drugfuture.com]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 3. Fenpiclonil | C₁₁H₆Cl₂N₂ | CID 91724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. Fenpiclonil Phenylpyrrole Fungicide[74738-17-3 [benchchem.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. Fenpiclonil (Ref: CGA 142705) [sitem.herts.ac.uk]
- 8. FENPICLONIL CAS#: 74738-17-3 [m.chemicalbook.com]
- 9. Fenpiclonil – Wikipedia [de.wikipedia.org]
- 10. fenpiclonil [stenutz.eu]
- To cite this document: BenchChem. [Fenpiclonil: A Comprehensive Structural and Physicochemical Analysis]. BenchChem, [2025]. [Online PDF]. Available at:

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